

Application Notes and Protocols: Preparation of TMX-4116 Stock Solution in DMSO

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This document provides a detailed protocol for the preparation of a stock solution of **TMX-4116**, a casein kinase 1α (CK1 α) degrader, using dimethyl sulfoxide (DMSO) as the solvent. Adherence to this protocol will ensure the accurate and consistent preparation of **TMX-4116** for in vitro and in vivo research applications.

Physicochemical Properties of TMX-4116

A summary of the key quantitative data for **TMX-4116** is presented in the table below for easy reference. This information is critical for accurate calculations and solution preparation.

Property	Value	Reference
Molecular Weight	389.43 g/mol	[1][2][3][4][5]
CAS Number	2766385-56-0	[1][2][3]
Molecular Formula	C17H19N5O4S	[1][2][3][5]
Appearance	Off-white to gray solid powder	[6][7]
Solubility in DMSO	100 mg/mL (256.79 mM)	[2][6][7][8]



Experimental Protocol: Preparation of a 10 mM TMX-4116 Stock Solution

This protocol outlines the steps to prepare a 10 mM stock solution of **TMX-4116** in DMSO. This concentration is a common starting point for serial dilutions in various cellular and biochemical assays.

Materials:

- TMX-4116 powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- · Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- · Calibrated micropipettes and sterile, filtered pipette tips
- Vortex mixer
- Water bath or heat block (optional, for warming)
- Ultrasonic bath (optional)

Procedure:

- Determine the required mass of TMX-4116:
 - Use the following formula to calculate the mass of TMX-4116 needed to prepare the desired volume of a 10 mM stock solution:
 - Mass (mg) = Desired Volume (mL) x 10 mM x 389.43 (g/mol) / 1000
 - For example, to prepare 1 mL of a 10 mM stock solution, the calculation would be:
 - Mass (mg) = 1 mL x 10 mM x 389.43 / 1000 = 3.8943 mg



Weighing TMX-4116:

- Tare a clean, dry microcentrifuge tube or amber vial on a calibrated analytical balance.
- Carefully weigh out the calculated mass of TMX-4116 powder and record the exact weight.

Adding DMSO:

- Using a calibrated micropipette, add the appropriate volume of DMSO to the tube or vial containing the TMX-4116 powder.
- For example, if you weighed exactly 3.8943 mg of TMX-4116, add 1 mL of DMSO.

Dissolution:

- Tightly cap the tube or vial.
- Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
- Visually inspect the solution to ensure all the powder has dissolved and the solution is clear.
- Some sources suggest that warming the solution to 37°C or up to 60°C and using an ultrasonic bath can aid in dissolving the compound to achieve higher concentrations.[7][8]
 If the compound does not readily dissolve, these methods can be employed.

Storage:

- Once fully dissolved, the stock solution should be aliquoted into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[6][7]

Visualized Experimental Workflow



The following diagram illustrates the key steps in the preparation of the **TMX-4116** stock solution.



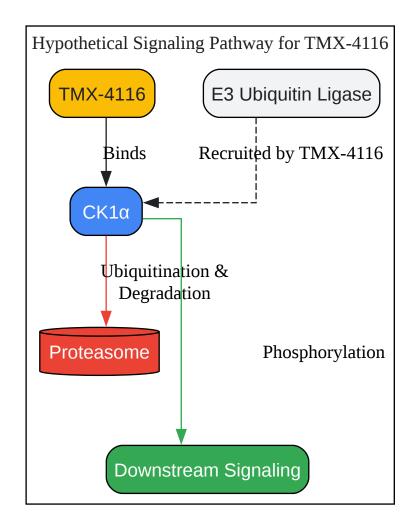
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Caption: Workflow for **TMX-4116** stock solution preparation.

TMX-4116 in a Hypothetical Signaling Pathway

TMX-4116 is known to be a degrader of casein kinase 1α (CK1 α).[1][9] The following diagram illustrates a simplified, hypothetical signaling pathway where **TMX-4116** could exert its effects by promoting the degradation of CK1 α .





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Caption: Hypothetical **TMX-4116**-mediated degradation of CK1α.

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